

An In-depth Technical Guide to Isododecanol as a Non-Polar Solvent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isododecanol*

Cat. No.: *B128213*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isododecanol, a branched C12 fatty alcohol, is a versatile non-polar solvent with a range of applications in the pharmaceutical and chemical industries. Its unique combination of low volatility, excellent solvency for non-polar compounds, and favorable safety profile makes it a subject of increasing interest for researchers and formulation scientists. This technical guide provides a comprehensive overview of the key characteristics of **isododecanol**, with a focus on its properties as a non-polar solvent. It includes detailed information on its physicochemical properties, solubility characteristics, applications in organic synthesis and drug formulation, and a thorough review of its safety and toxicological profile. This document is intended to serve as a valuable resource for professionals in drug development and chemical research, providing the foundational knowledge needed to effectively utilize **isododecanol** in their work.

Introduction

Isododecanol is a colorless, oily liquid that is practically insoluble in water but soluble in most organic solvents. It is a mixture of isomers of dodecanol, with the specific composition varying depending on the manufacturing process. The branched nature of its alkyl chain is a key determinant of its physical and chemical properties, distinguishing it from its linear counterpart, n-dodecanol. This branching disrupts crystal lattice formation, resulting in a lower melting point and a liquid state at room temperature, which is advantageous for many solvent-based applications.

As a non-polar solvent, **isododecanol** is an excellent medium for dissolving other non-polar substances, such as oils, fats, waxes, and many active pharmaceutical ingredients (APIs). This property is central to its use in a variety of applications, from a carrier in topical drug delivery systems to a reaction medium in organic synthesis.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **isododecanol** is essential for its effective application. These properties are summarized in the tables below.

Table 1: General Physicochemical Properties of Isododecanol

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₆ O	[1]
Molecular Weight	186.34 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Mild, characteristic	[2]
CAS Number	25339-17-7	[3][4]

Table 2: Thermal and Density Properties of Isododecanol

Property	Value	Reference(s)
Boiling Point	220-229 °C	[4]
Melting Point	-60 °C	[4]
Flash Point	107 °C (Closed Cup)	[4]
Density	0.83 - 0.84 g/cm ³ at 20 °C	[4]

Table 3: Solvent-Related Properties of Isododecanol

Property	Value	Reference(s)
Water Solubility	Insoluble	[4]
log Kow (Octanol-Water Partition Coefficient)	~5.4 (Estimated)	[1]
Hildebrand Solubility Parameter (δ)	Not available in searched literature. As a branched C12 alcohol, it is expected to be in the range of other long-chain aliphatic alcohols, indicating low polarity.	
Miscibility	Miscible with many common organic solvents such as ethanol, isopropanol, and mineral oil.	[5]

Isododecanol as a Non-Polar Solvent

The efficacy of a solvent is determined by its ability to dissolve a solute, which is governed by the principle of "like dissolves like." **Isododecanol**'s long, branched alkyl chain and the presence of a single, sterically hindered hydroxyl group contribute to its overall non-polar character. This makes it an effective solvent for a wide range of non-polar to moderately polar compounds.

Fig. 1: Relationship between **Isododecanol**'s structure and its solvent applications.

Applications in Drug Development

Topical Formulations

Isododecanol is a valuable excipient in the development of topical drug formulations due to its emollient properties and its ability to solubilize lipophilic APIs. Its low volatility ensures that it remains on the skin for an extended period, potentially enhancing the penetration of the active ingredient.

While specific case studies detailing the use of **isododecanol** in corticosteroid formulations were not found in the literature search, its properties make it a suitable candidate for such applications. Topical corticosteroids are often lipophilic and require a non-polar vehicle for effective delivery.

Experimental Protocol: Evaluation of Skin Permeation

A common method to assess the suitability of a solvent like **isododecanol** in a topical formulation is through in vitro skin permeation studies using Franz diffusion cells.

Objective: To determine the permeation profile of a model lipophilic API from a formulation containing **isododecanol** across a skin membrane.

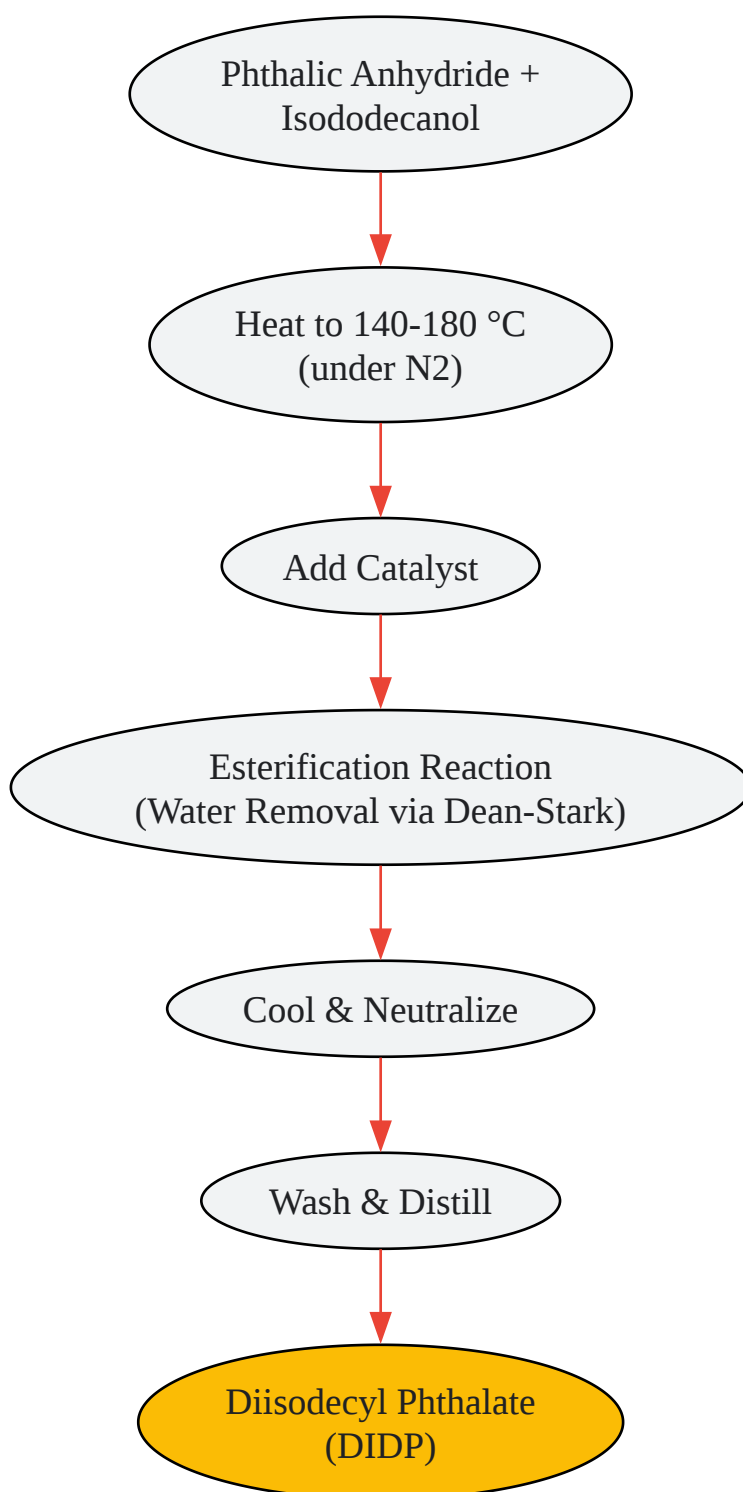
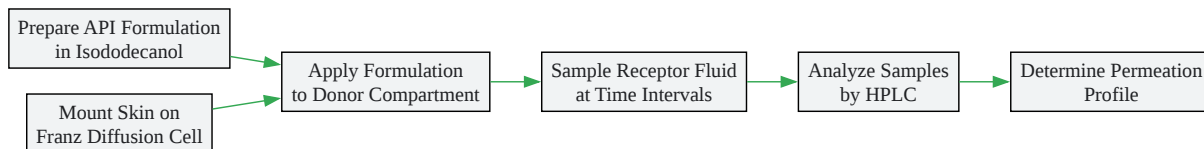
Materials:

- Franz diffusion cells
- Excised human or animal skin (e.g., porcine ear skin)
- **Isododecanol**-based formulation of the model API
- Receptor solution (e.g., phosphate-buffered saline with a solubilizing agent)
- High-performance liquid chromatography (HPLC) system for API quantification

Methodology:

- Prepare a saturated solution or a specific concentration of the model API in the **isododecanol**-based vehicle.
- Mount the excised skin on the Franz diffusion cells with the stratum corneum facing the donor compartment.
- Fill the receptor compartment with the receptor solution and ensure no air bubbles are trapped beneath the skin.
- Apply a known quantity of the formulation to the surface of the skin in the donor compartment.

- At predetermined time intervals, withdraw samples from the receptor compartment and replace with fresh receptor solution.
- Analyze the collected samples for the concentration of the API using a validated HPLC method.
- At the end of the study, the skin can be processed to determine the amount of API retained in different skin layers.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Isododecanol as a Non-Polar Solvent]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128213#key-characteristics-of-isododecanol-as-a-non-polar-solvent>]

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